

# 8-Nonynoic Acid: A Comprehensive Technical Overview

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## Compound of Interest

Compound Name: 8-Nonynoic acid

Cat. No.: B1196867

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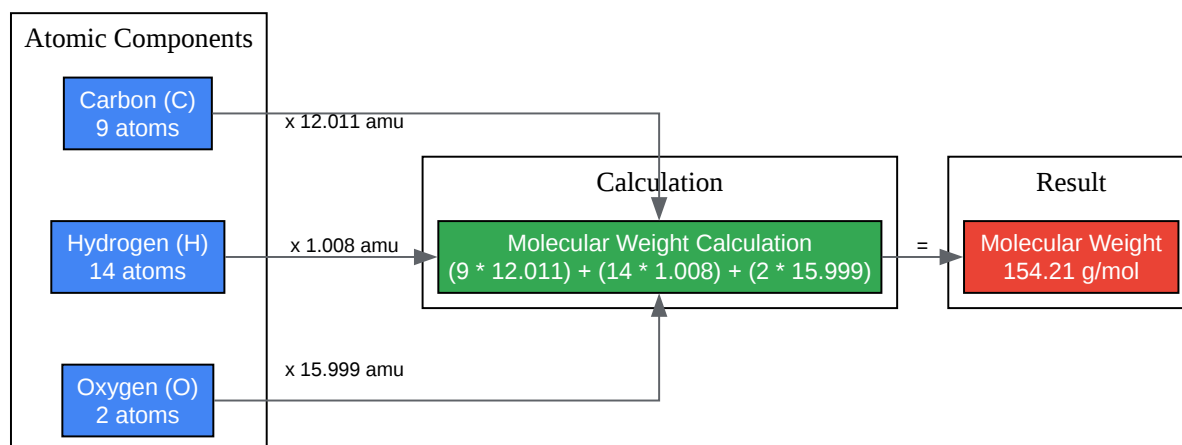
This technical guide provides an in-depth analysis of the physicochemical properties of **8-nonynoic acid**, a medium-chain fatty acid with significant potential in various research and development applications. This document outlines its fundamental molecular characteristics and provides a clear, structured summary of its quantitative data.

## Core Molecular Data

**8-Nonynoic acid** is an unsaturated fatty acid characterized by a terminal alkyne group. Its molecular structure is a key determinant of its chemical reactivity and biological activity.

Parameter	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>14</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	154.21 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
Exact Mass	154.099379685 Da	

The molecular weight is a critical parameter in experimental design, particularly for stoichiometric calculations in chemical reactions and the preparation of solutions with precise molar concentrations. The relationship between the molecular formula and its calculated molecular weight is fundamental to understanding its chemical identity.



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Diagram illustrating the calculation of **8-nonynoic acid**'s molecular weight from its atomic constituents.

## Experimental Protocols

Detailed experimental protocols involving **8-nonynoic acid** are highly dependent on the specific application. However, a general protocol for preparing a stock solution for in vitro assays is provided below as a foundational method.

Preparation of a 10 mM Stock Solution of **8-Nonynoic Acid** in DMSO

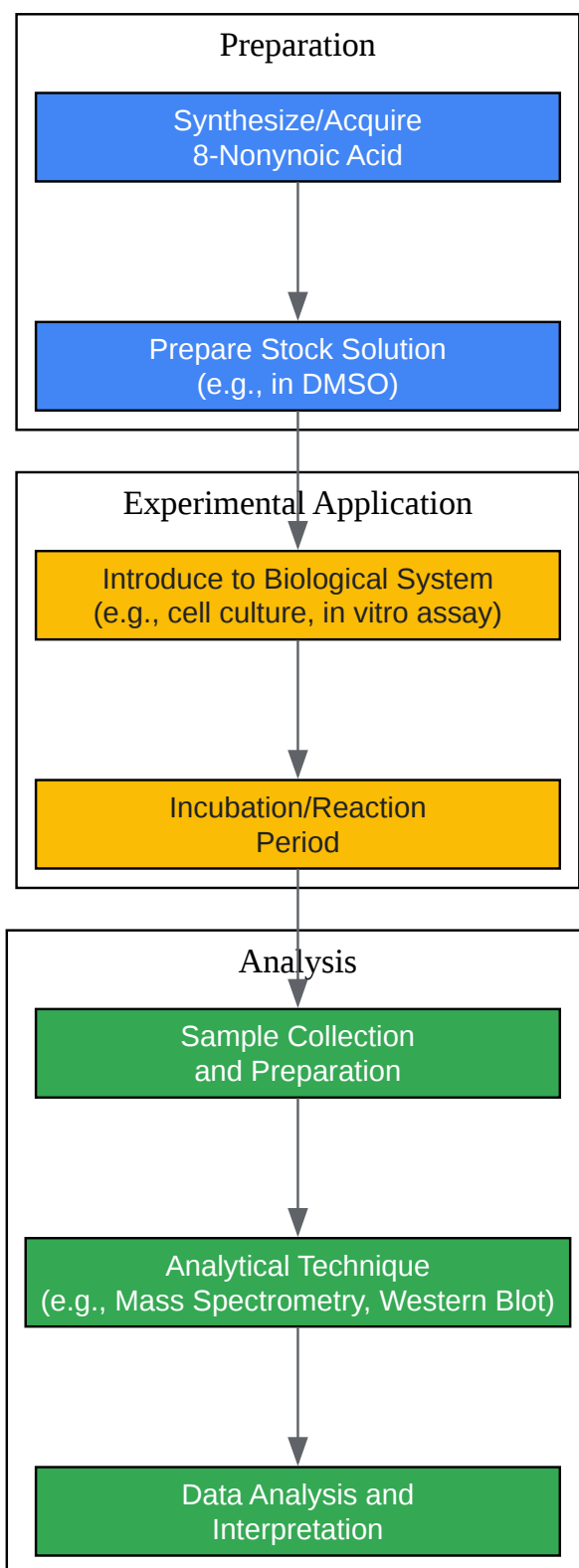
- Materials:
  - **8-Nonynoic acid** (solid or oil)
  - Dimethyl sulfoxide (DMSO), anhydrous
  - Calibrated analytical balance
  - Microcentrifuge tubes or appropriate vials
  - Pipettes and sterile, filtered pipette tips

- Procedure: a. Calculate the mass of **8-nonynoic acid** required to prepare the desired volume of a 10 mM solution using the formula:  $\text{Mass (g)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)}$  For 1 mL of a 10 mM solution:  $\text{Mass (g)} = 0.010 \text{ mol/L} * 0.001 \text{ L} * 154.21 \text{ g/mol} = 0.0015421 \text{ g} = 1.5421 \text{ mg}$   
  
b. Accurately weigh 1.54 mg of **8-nonynoic acid** using an analytical balance and place it into a sterile microcentrifuge tube.  
  
c. Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **8-nonynoic acid**.  
  
d. Vortex the solution thoroughly until the **8-nonynoic acid** is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may be necessary to facilitate dissolution.  
  
e. Store the stock solution at -20°C or -80°C in small aliquots to minimize freeze-thaw cycles.

Note: The solubility of **8-nonynoic acid** in other solvents should be empirically determined for specific experimental needs. It is crucial to consider the compatibility of the solvent with the experimental system (e.g., cell culture, enzymatic assays).

## Signaling Pathways and Logical Relationships

The utility of **8-nonynoic acid** often lies in its ability to be incorporated into or interact with various biological molecules and pathways. For instance, as a fatty acid analogue, it can be a substrate for enzymes involved in fatty acid metabolism or can be used as a chemical probe to study these pathways. The following diagram illustrates a generalized workflow for utilizing **8-nonynoic acid** as a chemical probe.



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A generalized experimental workflow for the application of **8-nonynoic acid** as a chemical probe.

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## References

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